

An In-depth Technical Guide to the Chemical Properties of 2-Methylmercaptopropionaldehyde

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 2-Methylmercapto-
propionaldehyde

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Introduction

2-Methylmercaptopropionaldehyde, also widely known as methional, is a sulfur-containing aldehyde with the chemical formula C_4H_8OS .^[1] It is a notable flavor compound, particularly recognized for its characteristic potato-like aroma, and is found in a variety of foods and beverages, including potato-based snacks, as well as black and green tea.^[1] Beyond its role in food chemistry, its reactive aldehyde and thioether functional groups make it a molecule of interest in various chemical syntheses. This technical guide provides a comprehensive overview of the chemical properties, synthesis, and analysis of 2-methylmercaptopropionaldehyde, tailored for a scientific audience.

Chemical and Physical Properties

2-Methylmercaptopropionaldehyde is a colorless to pale yellow liquid with a strong, characteristic odor.^[1] Its fundamental properties are summarized in the table below.

Property	Value	Reference(s)
Molecular Formula	C ₄ H ₈ OS	[1]
Molar Mass	104.17 g/mol	[1]
CAS Number	3268-49-3	[1]
Appearance	Colorless to pale yellow liquid	[1]
Boiling Point	165-166 °C	
Melting Point	-68 °C	
Density	1.043 g/mL at 25 °C	
Refractive Index	1.483 at 20 °C	
Solubility	Readily soluble in alcohol solvents. Insoluble in water.	[1]

Signaling Pathways and Biological Relevance

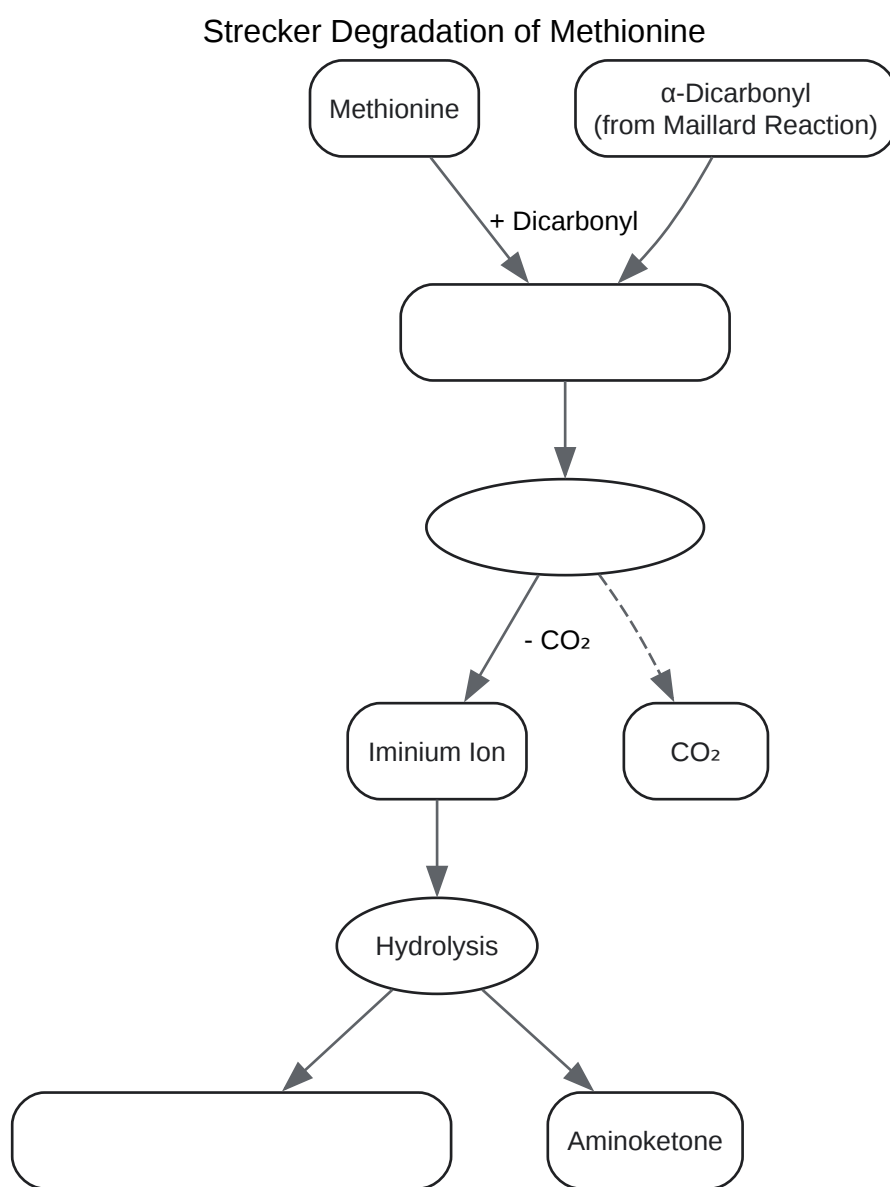
Currently, there is limited direct evidence in the scientific literature to suggest that 2-methylmercaptopropionaldehyde is a modulator of specific cellular signaling pathways. Research has more extensively focused on the signaling implications of its biological precursor, the essential amino acid methionine. Methionine metabolism is crucial for cellular function and is linked to key signaling pathways such as the mTOR and NF- κ B pathways, which regulate cell growth, proliferation, and inflammation.

The most relevant pathway directly leading to the formation of 2-methylmercaptopropionaldehyde in biological systems and food chemistry is the Strecker degradation of methionine. This reaction is a key step in the Maillard reaction, which occurs during the heating of food.

Strecker Degradation of Methionine to 2-Methylmercaptopropionaldehyde

The Strecker degradation involves the reaction of an α -amino acid with a dicarbonyl compound, which is typically formed during the Maillard reaction. This process leads to the formation of an

aldehyde with one fewer carbon atom than the original amino acid, along with other byproducts. In the case of methionine, the resulting aldehyde is 2-methylmercaptopropionaldehyde (methional).



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Strecker Degradation Pathway of Methionine.

Experimental Protocols

Synthesis of 2-Methylmercaptopropionaldehyde

2-Methylmercaptopropionaldehyde is commercially synthesized via the reaction of methyl mercaptan and acrolein.^[1] The following is a representative laboratory-scale protocol derived from established industrial processes.

Materials:

- Methyl mercaptan
- Acrolein
- Pyridine (catalyst)
- Anhydrous solvent (e.g., toluene)
- Inert gas (e.g., nitrogen or argon)

Procedure:

- Set up a reaction vessel equipped with a stirrer, a dropping funnel, a thermometer, and an inlet for inert gas. The reaction should be performed under an inert atmosphere.
- Charge the reaction vessel with a solution of methyl mercaptan in the anhydrous solvent.
- Add a catalytic amount of pyridine to the methyl mercaptan solution.
- Cool the reaction mixture to 0-5 °C using an ice bath.
- Slowly add acrolein to the reaction mixture via the dropping funnel, ensuring the temperature does not exceed 10 °C. The reaction is exothermic.
- After the addition is complete, allow the reaction mixture to stir at room temperature for several hours to ensure the reaction goes to completion.
- Monitor the reaction progress using an appropriate analytical technique such as Gas Chromatography (GC).

- Upon completion, the reaction mixture can be worked up by washing with a dilute acid to remove the pyridine catalyst, followed by washing with brine and drying over an anhydrous salt (e.g., sodium sulfate).
- The crude product can then be purified by distillation.

Purification

Purification of 2-methylmercaptopropionaldehyde is typically achieved by fractional distillation under reduced pressure.

Procedure:

- Assemble a fractional distillation apparatus.
- Charge the distillation flask with the crude 2-methylmercaptopropionaldehyde.
- Apply a vacuum and gently heat the distillation flask.
- Collect the fraction that distills at the appropriate boiling point for the applied pressure. The boiling point of 2-methylmercaptopropionaldehyde is 165-166 °C at atmospheric pressure, so the distillation temperature will be lower under vacuum.

Analytical Methods

Gas Chromatography-Mass Spectrometry (GC-MS)

GC-MS is a suitable method for the analysis of 2-methylmercaptopropionaldehyde due to its volatility.

Instrumentation:

- Gas chromatograph coupled to a mass spectrometer.
- Capillary column suitable for the analysis of volatile organic compounds (e.g., a non-polar or mid-polar column).

Procedure:

- Prepare a standard solution of 2-methylmercaptopropionaldehyde of known concentration in a suitable solvent (e.g., methanol or dichloromethane).
- Prepare the sample for analysis by diluting it in the same solvent.
- Inject the sample and standard solutions into the GC-MS system.
- The GC oven temperature program should be optimized to achieve good separation of 2-methylmercaptopropionaldehyde from other components in the sample.
- The mass spectrometer can be operated in full scan mode to identify the compound based on its mass spectrum or in selected ion monitoring (SIM) mode for quantification.

High-Performance Liquid Chromatography (HPLC)

For HPLC analysis, derivatization is typically required as 2-methylmercaptopropionaldehyde lacks a strong chromophore for UV detection. Derivatization with 2,4-dinitrophenylhydrazine (DNPH) is a common method for analyzing aldehydes.

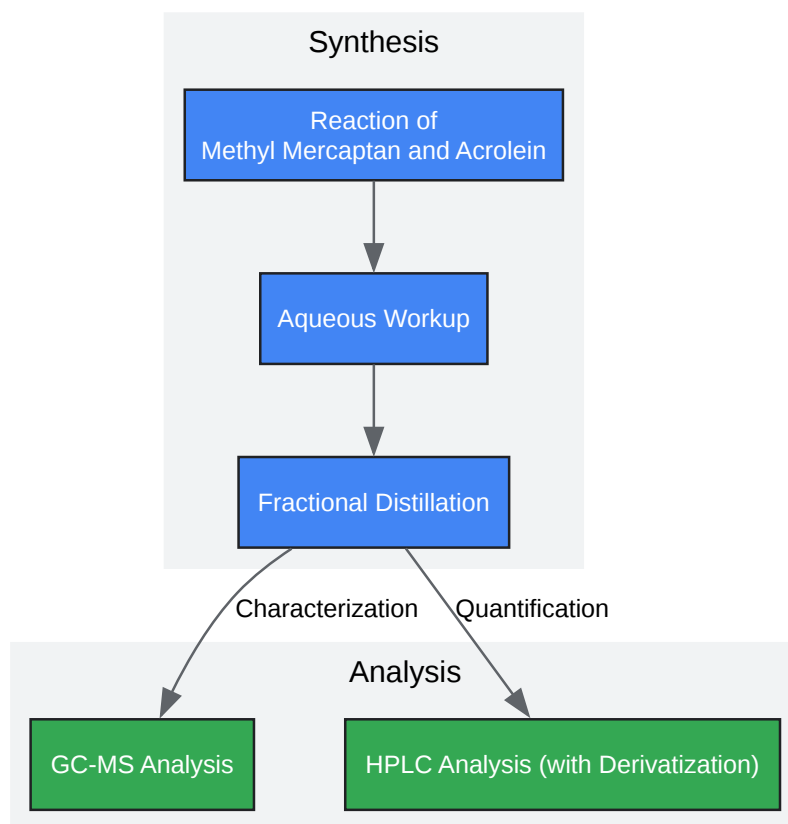
Procedure:

- React the sample containing 2-methylmercaptopropionaldehyde with a solution of DNPH in an acidic medium to form the corresponding hydrazone derivative.
- Extract the derivative into a suitable organic solvent.
- Analyze the extracted derivative by reverse-phase HPLC with UV detection.
- A C18 column is typically used with a mobile phase consisting of a mixture of acetonitrile and water.
- Quantification can be achieved by comparing the peak area of the sample to that of a standard prepared in the same manner.

Experimental Workflow for Synthesis and Analysis

The following diagram illustrates a typical workflow for the synthesis and subsequent analysis of 2-methylmercaptopropionaldehyde.

Workflow for Synthesis and Analysis of 2-Methylmercaptopropionaldehyde



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References

- 1. Methional - Wikipedia [en.wikipedia.org]

- To cite this document: BenchChem. [An In-depth Technical Guide to the Chemical Properties of 2-Methylmercaptopropionaldehyde]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1268107#2-methylmercapto-propionaldehyde-chemical-properties]

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